

The Structure-Activity Relationship of UWA-101 and its Analogs: A Technical Guide

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Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **UWA-101** and its related compounds. **UWA-101**, an analog of 3,4-methylenedioxymethamphetamine (MDMA), has emerged as a promising therapeutic lead, particularly in the context of Parkinson's disease. This document details the quantitative effects of structural modifications on monoamine transporter affinity and function, outlines the experimental protocols used to determine these properties, and visualizes the key signaling pathways and experimental workflows.

Introduction: From MDMA to Non-Psychoactive Therapeutics

The illicit drug MDMA, while known for its psychoactive effects, has shown potential in alleviating certain symptoms of Parkinson's disease, such as L-DOPA-induced dyskinesia.^{[1][2]} However, its neurotoxicity, abuse potential, and psychoactive properties preclude its clinical use.^{[1][4]} This led researchers at the University of Western Australia to develop a series of MDMA analogs with the goal of retaining the therapeutic benefits while eliminating the

undesirable effects.[1][2][3] The primary strategy involved modifying the α -position of the phenethylamine scaffold.[1][3]

The lead compound from this research, **UWA-101** (α -cyclopropyl-MDMA), demonstrates a significantly altered pharmacological profile compared to MDMA.[1][2][3] This guide explores the SAR of **UWA-101** and other key analogs, providing a comprehensive resource for researchers in the field of neuropharmacology and drug development.

Structure-Activity Relationship and Quantitative Data

The central theme in the SAR of **UWA-101** and its analogs is the profound impact of the substituent at the α -position on the molecule's affinity and selectivity for the dopamine transporter (DAT), serotonin transporter (SERT), and norepinephrine transporter (NET).

Key Structural Modifications and Their Effects

Replacing the α -methyl group of MDMA with a cyclopropyl group to yield **UWA-101** results in a dramatic shift in its transporter affinity profile.[1][4] This substitution leads to a greater than 5-fold decrease in affinity for the norepinephrine transporter (NET) and the serotonin 5-HT_{2A} receptor, the latter being associated with hallucinogenic effects.[2][3] Concurrently, it produces a remarkable 10-fold increase in affinity for the dopamine transporter (DAT) while retaining high affinity for the serotonin transporter (SERT).[2][3] This makes **UWA-101** a potent and selective dual SERT/DAT inhibitor.[2][3]

Further modifications at the α -position have yielded a range of compounds with varying selectivity profiles:

- **UWA-104** (α -isopropyl-MDMA): This analog is a selective dopamine reuptake inhibitor with over 30-fold selectivity for DAT over other monoamine transporters and the 5-HT_{2A} receptor. [3]
- **UWA-121** ((R)-**UWA-101**): The (R)-enantiomer of **UWA-101**, UWA-121, is a serotonin-dopamine reuptake inhibitor (SDRI) with a 10-fold preference for dopamine reuptake inhibition over serotonin reuptake inhibition.[3]

- UWA-122 ((S)-**UWA-101**): In contrast to its enantiomer, the (S)-enantiomer is a highly selective serotonin reuptake inhibitor.[3]
- Other Analogs: A series of other analogs with varying α -substituents have also been synthesized, including UWA-091 (α -propyl), UWA-102 (α -tert-butyl), and UWA-001 (α -phenyl), each with distinct pharmacological properties.[3]

Quantitative Data Summary

The following table summarizes the in vitro binding affinities (K_i) and/or reuptake inhibition potencies (IC_{50}) of **UWA-101** and its key analogs at the human monoamine transporters.

Compound	α -Substituent	DAT (K_i/IC_{50} , nM)	SERT (K_i/IC_{50} , nM)	NET (K_i/IC_{50} , nM)	Selectivity Profile
MDMA	Methyl	~1,500	~150	~300	SERT/NET > DAT
UWA-101	Cyclopropyl	~150	~150	>1,000	Dual DAT/SERT
UWA-104	Isopropyl	Potent	Weak	Weak	Selective DAT
UWA-121	(R)- Cyclopropyl	Potent	Moderate	Weak	DAT > SERT
UWA-122	(S)- Cyclopropyl	Weak	Potent	Weak	Selective SERT
UWA-001	Phenyl	Moderate	Moderate	Moderate	Mixed

Note: The exact values can vary between studies and experimental conditions. The data presented here is a representative summary from available literature.

Experimental Protocols

The characterization of **UWA-101** and its analogs relies on standardized in vitro assays to determine their affinity for and inhibition of monoamine transporters.

Radioligand Binding Assays for Transporter Affinity (K_i)

This protocol determines the binding affinity of a test compound for a specific monoamine transporter by measuring its ability to displace a known radiolabeled ligand.

Materials:

- Cell membranes prepared from HEK293 cells stably expressing the human dopamine (hDAT), serotonin (hSERT), or norepinephrine (hNET) transporter.
- Radioligands: [³H]WIN 35,428 for hDAT, [³H]citalopram for hSERT, and [³H]nisoxetine for hNET.
- Test compounds (**UWA-101** and analogs) at various concentrations.
- Non-specific binding control (e.g., 10 μM benztropine for hDAT, 10 μM fluoxetine for hSERT, 10 μM desipramine for hNET).
- Assay buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4).
- 96-well microplates.
- Glass fiber filter mats.
- Scintillation fluid and a liquid scintillation counter.

Procedure:

- In a 96-well plate, combine the cell membrane preparation, radioligand at a concentration near its K_d, and either assay buffer (for total binding), the non-specific binding control, or the test compound at various concentrations.
- Incubate the plate at room temperature for 60-90 minutes to allow the binding to reach equilibrium.
- Rapidly terminate the reaction by filtering the contents of each well through a glass fiber filter mat using a cell harvester.

- Wash the filters multiple times with ice-cold assay buffer to remove unbound radioligand.
- Place the filter mats in scintillation vials, add scintillation fluid, and quantify the radioactivity using a liquid scintillation counter.
- Calculate specific binding by subtracting non-specific binding from total binding.
- Determine the IC₅₀ value of the test compound (the concentration that inhibits 50% of specific binding) by non-linear regression analysis.
- Convert the IC₅₀ value to a K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Synaptosomal Monoamine Reuptake Inhibition Assay (IC₅₀)

This functional assay measures the ability of a test compound to inhibit the uptake of a radiolabeled monoamine into isolated nerve terminals (synaptosomes).

Materials:

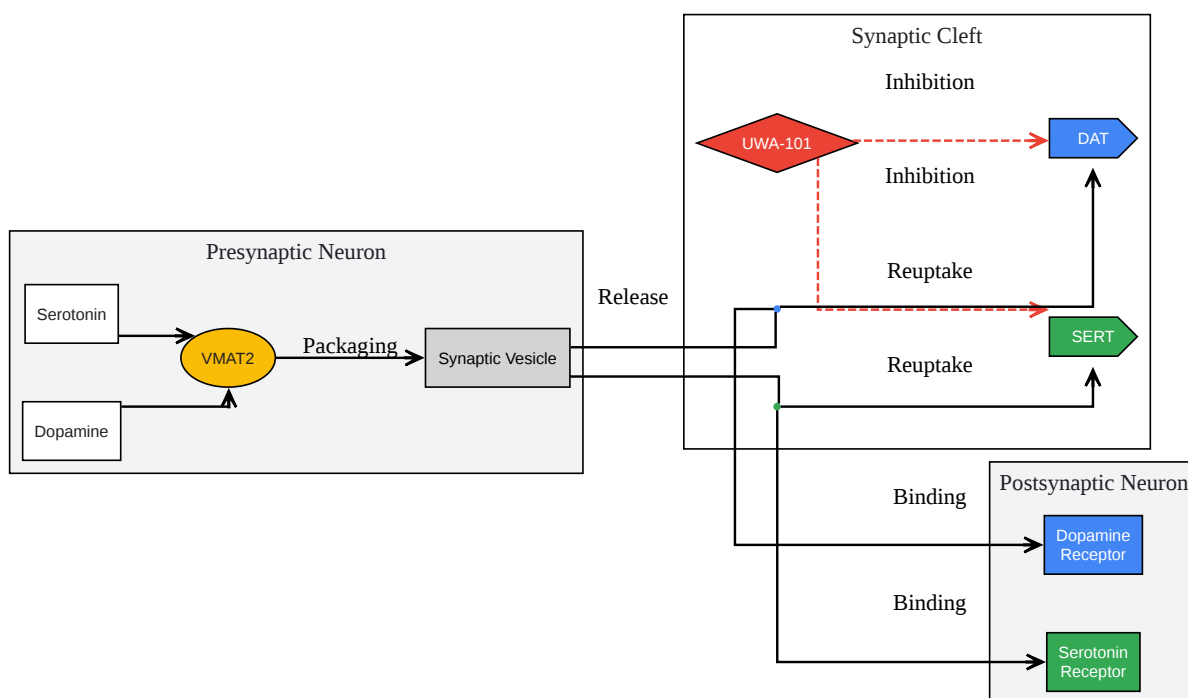
- Synaptosomes prepared from rat brain tissue (e.g., striatum for DAT, hippocampus or cortex for SERT and NET).
- Radiolabeled monoamines: [³H]dopamine, [³H]serotonin, or [³H]norepinephrine.
- Test compounds (**UWA-101** and analogs) at various concentrations.
- Uptake buffer (e.g., Krebs-Ringer-HEPES buffer).
- 96-well microplates.
- Glass fiber filter mats.
- Scintillation fluid and a liquid scintillation counter.

Procedure:

- Pre-incubate the synaptosomes with varying concentrations of the test compound or vehicle for 10-15 minutes at 37°C in a 96-well plate.
- Initiate the uptake by adding the respective [³H]monoamine substrate at a concentration near its K_m.
- Incubate for a short period (e.g., 5-10 minutes) at 37°C.
- Terminate the uptake by rapid filtration over glass fiber filters, followed by washing with ice-cold uptake buffer to remove unincorporated radiolabel.
- Quantify the radioactivity trapped on the filters using a liquid scintillation counter.
- Determine the IC₅₀ value of the test compound by plotting the percentage of inhibition against the test compound concentration and fitting the data to a sigmoidal dose-response curve.

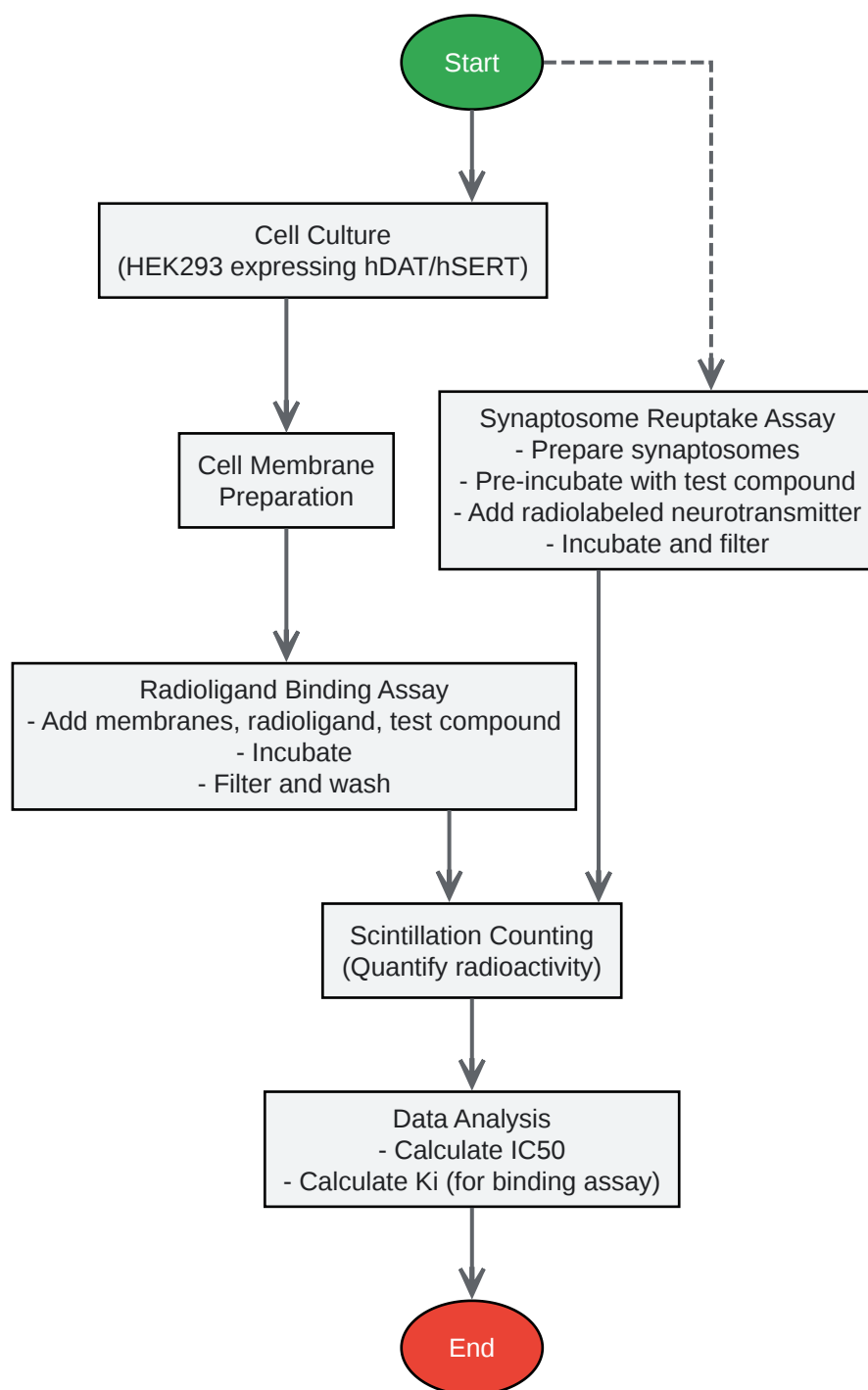
Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key concepts and processes described in this guide.



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Caption: Mechanism of action of **UWA-101** at the synapse.



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Caption: Workflow for in vitro characterization of UWA compounds.

Conclusion

The structure-activity relationship of **UWA-101** and its analogs demonstrates a clear path towards the development of non-psychoactive therapeutics derived from the MDMA scaffold. By strategic modification of the α -substituent, it is possible to fine-tune the affinity and selectivity for monoamine transporters, thereby separating the desired therapeutic effects from the unwanted psychoactive and neurotoxic properties. The data and protocols presented in this guide provide a solid foundation for further research and development in this promising area of medicinal chemistry and neuropharmacology.

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